

Unraveling the Identity of "Antibacterial Agent 142": A Case of Ambiguous Identity

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Compound of Interest

Compound Name: Antibacterial agent 142

Cat. No.: B12400346

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Efforts to compile a comprehensive technical guide on "**Antibacterial agent 142**" have revealed a significant challenge: the lack of a definitive, scientifically validated identity for this compound. While the commercial supplier MedChemExpress lists "**Antibacterial agent 142**" under the catalog number HY-155357 and CAS number 3037009-24-5, this CAS number is not registered in major chemical databases, including PubChem. This discrepancy makes it impossible to definitively identify the compound and retrieve the necessary scientific literature for a detailed technical guide.

Further investigation into the product page reveals a chemical structure represented by the SMILES string: O=C(C1=NC=C(C=C1)F)NNC2=CC=C(C=C2)Cl. This structure corresponds to (E)-N'-(4-chlorobenzylidene)-4-fluorobenzohydrazide. While this provides a potential identity for "**Antibacterial agent 142**," there is no independent scientific literature that directly links this specific compound to the generic name "**Antibacterial agent 142**" or the MedChemExpress catalog number.

The available information from the supplier describes "**Antibacterial agent 142**" as an aromatic hydrazide with bacteriostatic activity and the ability to inhibit biofilm formation. This aligns with the general characteristics of the broader class of hydrazone compounds, to which (E)-N'-(4-chlorobenzylidene)-4-fluorobenzohydrazide belongs. Scientific literature does report on the synthesis and antibacterial properties of various hydrazone derivatives, and some studies have explored compounds with similar structures. However, without a confirmed link, any attempt to create a detailed technical guide on the discovery, synthesis, and specific biological data of "**Antibacterial agent 142**" would be speculative.

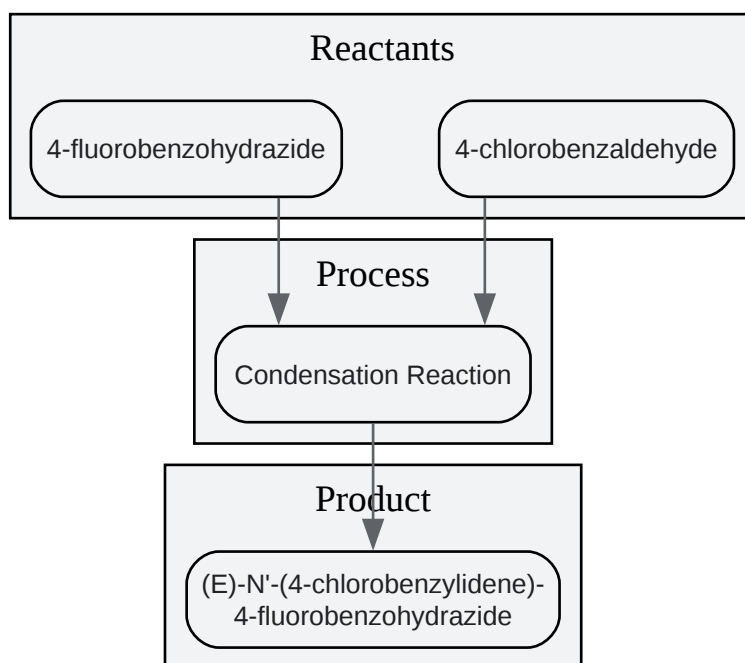
The Potential Candidate: (E)-N'-(4-chlorobenzylidene)-4-fluorobenzohydrazide

Given the available information, we can provide a brief overview of what is known about the potential, albeit unconfirmed, identity of "**Antibacterial agent 142**": (E)-N'-(4-chlorobenzylidene)-4-fluorobenzohydrazide.

Synthesis

The synthesis of similar hydrazone compounds is well-documented in the scientific literature. Generally, it involves a condensation reaction between a benzohydrazide and a substituted benzaldehyde. In this specific case, the synthesis would likely involve the reaction of 4-fluorobenzohydrazide with 4-chlorobenzaldehyde.

A general workflow for such a synthesis can be visualized as follows:



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